

An In-depth Technical Guide to 3-(Phenylmethoxy)aniline

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Compound of Interest

Compound Name: 3-Benzyloxyaniline

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-(phenylmethoxy)aniline, a versatile chemical intermediate with significant applications in pharmaceutical development, polymer chemistry, and the synthesis of dyes and pigments.^[1] This document details the compound's chemical and physical properties, provides an in-depth experimental protocol for its synthesis via the Suzuki-Miyaura cross-coupling reaction, and explores its role as a building block in the creation of complex organic molecules. The information is presented to support researchers and professionals in medicinal chemistry and materials science in leveraging this compound for the development of novel and commercially significant products.

Introduction

3-(Phenylmethoxy)aniline, also known as **3-benzyloxyaniline**, is an organic compound characterized by a benzyl ether functional group attached to an aniline core.^[1] This structure imparts unique reactivity and solubility in organic solvents, making it a valuable intermediate in organic synthesis.^[1] Its ability to readily undergo electrophilic aromatic substitution allows for the strategic introduction of various substituents, facilitating the synthesis of complex molecular architectures.^[1] This guide will focus on the fundamental properties, synthesis, and key applications of 3-(phenylmethoxy)aniline, with a particular emphasis on its utility in drug discovery and development.

Nomenclature and Physicochemical Properties

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound commonly known as **3-benzyloxyaniline** is 3-(phenylmethoxy)aniline.[\[2\]](#)

A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
IUPAC Name	3-(phenylmethoxy)aniline	[2]
Synonyms	3-Benzyloxyaniline, 3-Aminophenyl benzyl ether, m-(Benzyloxy)aniline	[2]
CAS Number	1484-26-0	[1] [2]
Molecular Formula	C ₁₃ H ₁₃ NO	[1] [2]
Molecular Weight	199.25 g/mol	[1] [2]
Appearance	Light brown powder	[1]
Melting Point	61-69 °C	[1]
Purity	≥ 98% (GC)	[3]
Solubility	Soluble in Methanol	[4]
Storage Conditions	0-8 °C	[1]

Synthesis of 3-(Phenylmethoxy)aniline

While various synthetic routes to 3-(phenylmethoxy)aniline exist, a common and efficient method involves the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This reaction is favored for its mild conditions and tolerance of a wide array of functional groups.[\[5\]](#)

General Reaction Scheme

The synthesis can be approached via two primary retrosynthetic disconnections for the Suzuki coupling:

- Route A: Coupling of 3-aminophenylboronic acid with a 4-(benzyloxy)aryl halide.[5]
- Route B: Coupling of a 3-haloaniline (e.g., 3-bromoaniline) with 4-(benzyloxy)phenylboronic acid.[5]

The choice between these routes often depends on the commercial availability and cost of the starting materials.[5] The following protocol details a generalized procedure applicable to Route B.

Detailed Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol outlines the synthesis of a related biphenyl amine, 3-[4-(benzyloxy)phenyl]aniline, which illustrates the application of the Suzuki-Miyaura reaction. The principles are directly applicable to the synthesis of other benzyloxyaniline derivatives.

Materials:

- 3-Bromoaniline (1.0 eq)
- 4-(Benzyloxy)phenylboronic acid (1.2 eq)[6]
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.03-0.05 eq)[5][7]
- Potassium Carbonate (K₂CO₃) (2.0 eq)[6]
- Solvent System: A degassed mixture of Dioxane:Water (4:1) or Toluene:Ethanol:Water (4:1:1)[5][6]
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)[6][7]
- Inert gas (Nitrogen or Argon)[5]

Procedure:

- **Reaction Setup:** In a Schlenk flask or round-bottom flask equipped with a magnetic stir bar and reflux condenser, combine the aryl halide (e.g., 3-bromoaniline, 1.0 mmol), the arylboronic acid (e.g., 4-(benzyloxy)phenylboronic acid, 1.2 mmol), and the base (e.g., K_2CO_3 , 2.0 mmol).^{[5][6]}
- **Inert Atmosphere:** Seal the flask and thoroughly purge with an inert gas (Nitrogen or Argon) for 10-15 minutes to prevent oxidation of the palladium catalyst.^[5]
- **Solvent and Catalyst Addition:** Under a positive pressure of the inert gas, add the degassed solvent system. Subsequently, add the palladium catalyst.^[5]
- **Reaction:** Heat the reaction mixture to a temperature between 80-110°C and stir vigorously. ^[5] The reaction progress should be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[5] The reaction time can range from 2-24 hours.^[5]
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with ethyl acetate and water.^{[5][6]}
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer and extract the aqueous layer two more times with ethyl acetate.^{[5][6]}
- **Washing and Drying:** Combine the organic extracts and wash with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure.^{[6][7]}
- **Purification:** The crude product is then purified by column chromatography on silica gel to yield the pure compound.^{[6][7]}

Applications in Research and Development

3-(Phenylmethoxy)aniline is a key building block in several areas of chemical synthesis and industrial applications.

Pharmaceutical Development

The compound serves as a crucial intermediate in the synthesis of a variety of pharmaceuticals.[1] It is particularly noted for its use in the development of anti-cancer agents and other therapeutic drugs.[1] The biphenyl amine scaffold, which can be synthesized using benzyloxylaniline derivatives, is a privileged structure in drug discovery.[5]

Dyes and Pigments

In the chemical industry, 3-(phenylmethoxy)aniline is utilized in the production of dyes, contributing to the creation of vibrant colors for textiles and inks.[1]

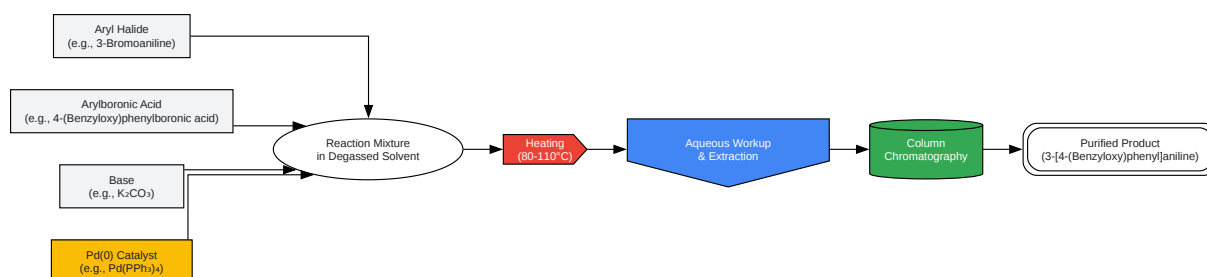
Polymer Chemistry

This compound also functions as a monomer or building block in the synthesis of specialty polymers. These polymers can possess unique properties applicable to coatings and adhesives.[1]

Visualizations

Synthetic Pathway Diagram

The following diagram illustrates the key steps in the Suzuki-Miyaura cross-coupling reaction for the synthesis of a benzyloxylaniline derivative.

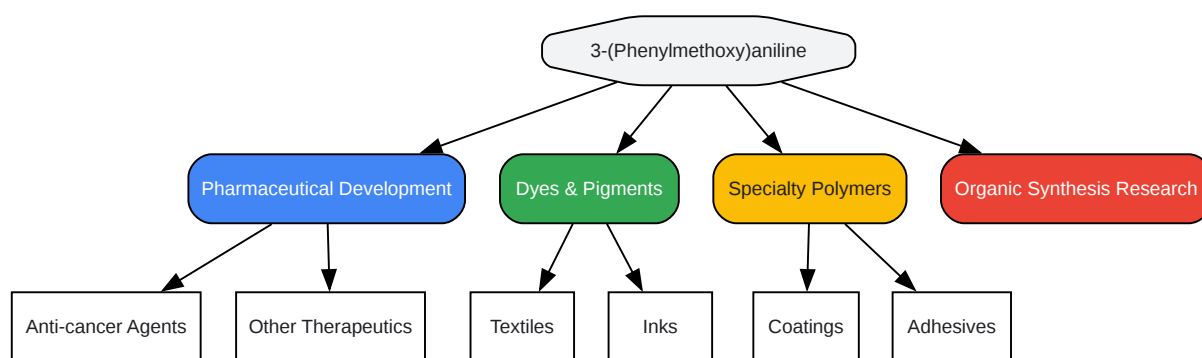


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Caption: Suzuki-Miyaura cross-coupling workflow.

Applications of 3-(Phenylmethoxy)aniline

This diagram outlines the primary applications of 3-(phenylmethoxy)aniline as a chemical intermediate.



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Caption: Applications of 3-(Phenylmethoxy)aniline.

Conclusion

3-(Phenylmethoxy)aniline is a highly valuable and versatile chemical intermediate with broad applications in both academic research and industrial manufacturing. Its favorable chemical properties and reactivity make it an essential building block for the synthesis of complex organic molecules, particularly in the pharmaceutical industry. The detailed synthetic protocol provided herein offers a robust starting point for researchers, and the outlined applications highlight the compound's significant commercial and scientific potential. Further exploration of this compound and its derivatives is likely to lead to the development of novel materials and therapeutic agents.

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